

Application Note: Spectroscopic Characterization of 4-(Piperidin-1-yl)benzenesulfonamide

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Compound of Interest

Compound Name: 4-(Piperidin-1-yl)benzenesulfonamide
CAS No.: 10338-60-0
Cat. No.: B1298766

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Executive Summary & Scientific Context

4-(Piperidin-1-yl)benzenesulfonamide is a pharmacologically significant scaffold, often utilized in the development of Carbonic Anhydrase Inhibitors (CAIs) and

-adrenergic receptor agonists. The molecule features a "push-pull" electronic system: the piperidine nitrogen acts as a strong electron donor (mesomeric effect), while the sulfonamide group acts as an electron withdrawer.

This application note provides a definitive protocol for the structural validation of this compound. Unlike simple alkanes, the amphiphilic nature of sulfonamides requires specific solvent choices and ionization techniques to avoid artifacts such as peak broadening or suppression.

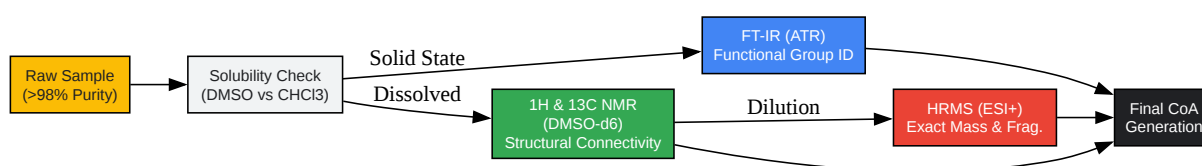
Key Chemical Properties[1][2][3][4][5][6][7]

- Molecular Formula:

- Molecular Weight: 240.32 g/mol
- LogP (Predicted): ~1.5 (Moderate lipophilicity due to the piperidine ring)
- pKa: ~10.1 (Sulfonamide nitrogen)

Analytical Workflow

The following workflow ensures data integrity by sequencing non-destructive methods before destructive ones.



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Figure 1: Sequential workflow for spectroscopic validation. NMR is prioritized after solubility checks to prevent solvent interference in IR.

Method 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm elemental composition and analyze fragmentation patterns.

Theory & Causality

Electrospray Ionization (ESI) is the preferred method over Electron Impact (EI) for sulfonamides. Sulfonamides are thermally labile; EI often causes excessive fragmentation that obscures the molecular ion. ESI, being a "soft" ionization technique, preserves the protonated molecular ion.

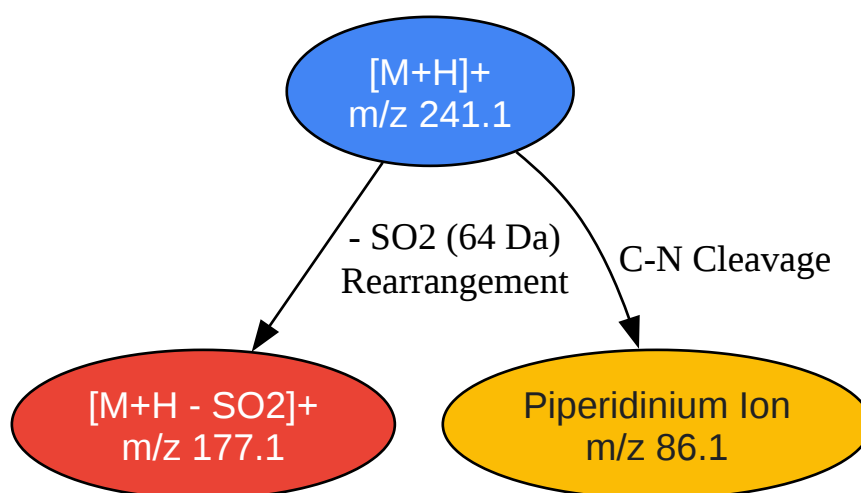
Experimental Protocol

- Solvent: Methanol/Water (50:50) with 0.1% Formic Acid (proton source).
- Concentration: 10 μ M (avoid saturation to prevent dimer formation).
- Mode: Positive Ion Mode (ESI+).

Data Analysis & Fragmentation Logic

Ion Type	m/z (Theoretical)	Assignment	Mechanism
	241.10	Parent Ion	Protonation at Piperidine N or Sulfonamide N
	177.14	Desulfonylation	Rearrangement (characteristic of aryl sulfonamides)
	86.10	Piperidine fragment	Cleavage of C-N bond

Fragmentation Pathway Visualization:



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Figure 2: Primary fragmentation pathways observed in ESI+ MS for **4-(piperidin-1-yl)benzenesulfonamide**.

Method 2: Fourier-Transform Infrared Spectroscopy (FT-IR)

Objective: Rapid confirmation of the sulfonamide () and amine functionalities.

Protocol (ATR Method)

- Instrument: FT-IR with Diamond ATR accessory.
- Scans: 32 scans at 4 cm⁻¹ resolution.
- Background: Air background collected immediately prior to sample.

Diagnostic Bands

The "Push-Pull" nature of the molecule affects the wavenumber of the aromatic bands.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Notes
Asym. Stretch	3350 - 3320	Medium	Distinct doublet often seen for primary amides/sulfonamides.
Sym. Stretch	3250 - 3220	Medium	
(Aliphatic)	2940 - 2850	Strong	Piperidine ring methylene groups ().
Asym. Stretch	1340 - 1310	Strong	Critical Diagnostic. Highly characteristic of sulfonamides.
Sym. Stretch	1160 - 1140	Strong	Critical Diagnostic.
Aromatic	1590 - 1580	Variable	Enhanced intensity due to conjugation with N and S.

Method 3: Nuclear Magnetic Resonance (NMR)[1][3][7]

Objective: Definitive structural elucidation. This is the most critical step for purity assessment.

Solvent Selection Strategy

Why DMSO-d₆?

- Chloroform-d (): Sulfonamide protons () are acidic and exchangeable. In

, they often appear as broad, undetectable humps or shift unpredictably due to concentration-dependent hydrogen bonding.

- DMSO-d₆: Acts as a hydrogen bond acceptor, stabilizing the protons. This results in a sharp, integration-ready singlet between 7.0–7.5 ppm.

NMR Analysis (400 MHz, DMSO-d₆)

The Aromatic System (AA'BB'): The benzene ring is para-substituted with an electron-donating group (Piperidine) and an electron-withdrawing group (Sulfonamide).

- Protons ortho to Sulfonamide (): Deshielded (downfield) due to the electron-withdrawing .
- Protons ortho to Piperidine (): Shielded (upfield) due to the electron-donating nitrogen lone pair resonance.

Data Table:

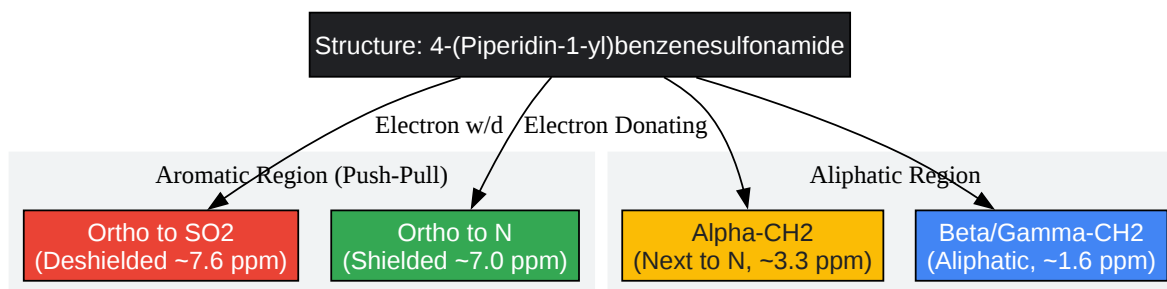
Shift (ppm)	Multiplicity	Integral	Assignment	Structural Logic
7.55 - 7.65	Doublet (d)	2H	Ar- (ortho to)	Deshielded by sulfonyl group.
7.00 - 7.10	Singlet (br)	2H		Exchangeable protons (distinct in DMSO).
6.95 - 7.05	Doublet (d)	2H	Ar- (ortho to N)	Shielded by piperidine nitrogen resonance.
3.30 - 3.40	Multiplet	4H	Piperidine -	Deshielded by adjacent Nitrogen.
1.50 - 1.65	Multiplet	6H	Piperidine -	Aliphatic ring overlap.

*Note: Strictly speaking, this is an AA'BB' system, but often appears as two doublets (Hz) on lower field instruments (300-400 MHz).

NMR Analysis (100 MHz, DMSO-d6)

Shift (ppm)	Carbon Type	Assignment
153.5	Quaternary ()	Ar- -N (Ipso to piperidine) - Deshielded by N.
132.0	Quaternary ()	Ar- - (Ipso to sulfonamide).
127.5	Methine ()	Ar- (ortho to).
113.5	Methine ()	Ar- (ortho to N) - Shielded by resonance.
48.5	Methylene ()	Piperidine - (next to N).
25.0	Methylene ()	Piperidine - .
24.0	Methylene ()	Piperidine - .

NMR Logic Diagram



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Figure 3: Chemical shift assignment logic based on electronic substituent effects.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Ed. Wiley.[1][2] (Standard text for interpretation of AA'BB' systems and sulfonamide IR bands).
- National Institute of Standards and Technology (NIST).Mass Spectrometry Data Center. Link: [\[Link\]](#) (Reference for general sulfonamide fragmentation patterns).
- Supuran, C. T. (2008). Carbonic anhydrases: novel therapeutic applications for inhibitors and activators. Nature Reviews Drug Discovery. Link: [\[Link\]](#) (Context for sulfonamide drug development).
- SDBS (Spectral Database for Organic Compounds).AIST Japan. Link: [\[Link\]](#) (Comparative spectra for benzenesulfonamide and N-phenylpiperidine derivatives).

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Sources

- [1. Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Fragmentation of aromatic sulfonamides in electrospray ionization mass spectrometry: elimination of SO\(2\) via rearrangement - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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